

Selectivity Profile of ARP-100

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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Target Enzyme	IC50 Value (in nM)	Selectivity Relative to MMP-2
MMP-2	12 nM	--
MMP-9	200 nM	~17 times less selective
MMP-3	4,500 nM	~375 times less selective
MMP-1	>50,000 nM	~>4,000 times less selective
MMP-7	>50,000 nM	~>4,000 times less selective

Data consolidated from multiple supplier and research publications [1] [2] [3].

Basic Chemical and Physical Properties

To help with experimental planning, here are the fundamental chemical characteristics of **ARP-100**.

Property	Specification
CAS Number	704888-90-4 [1] [2] [4]
Molecular Formula	C17H20N2O5S [1] [3] [5]

Property	Specification
Molecular Weight	364.42 g/mol [1] [3] [5]
Chemical Name	2-[[[(1,1'-Biphenyl)-4-ylsulfonyl]-(1-methylethoxy)amino]-N-hydroxyacetamide [3]
Purity	Typically ≥98% to ≥99% [3] [4]
Appearance	Off-white to light yellow solid [2] [5]

Experimental Use and Applications

ARP-100 is a valuable tool compound for investigating pathways involving MMP-2. Below are some common experimental scenarios and protocols.

In Vitro Anti-Invasive Assay

- **Purpose:** To study the role of MMP-2 in cancer cell invasion through the extracellular matrix [1] [5] [6].
- **Cell Line:** HT1080 human fibrosarcoma cells (which overexpress MMP-2 and MMP-9) [1] [5].
- **Protocol:**
 - Plate HT1080 cells on Matrigel in complete medium [1].
 - After 24 hours, add **ARP-100** to the culture medium at a concentration of **50 nM** [1].
 - Continue the incubation and then observe and quantify the reduction in the total number of invasive elongations compared to a control (untreated) group [1].

In Vitro Angiogenesis Study

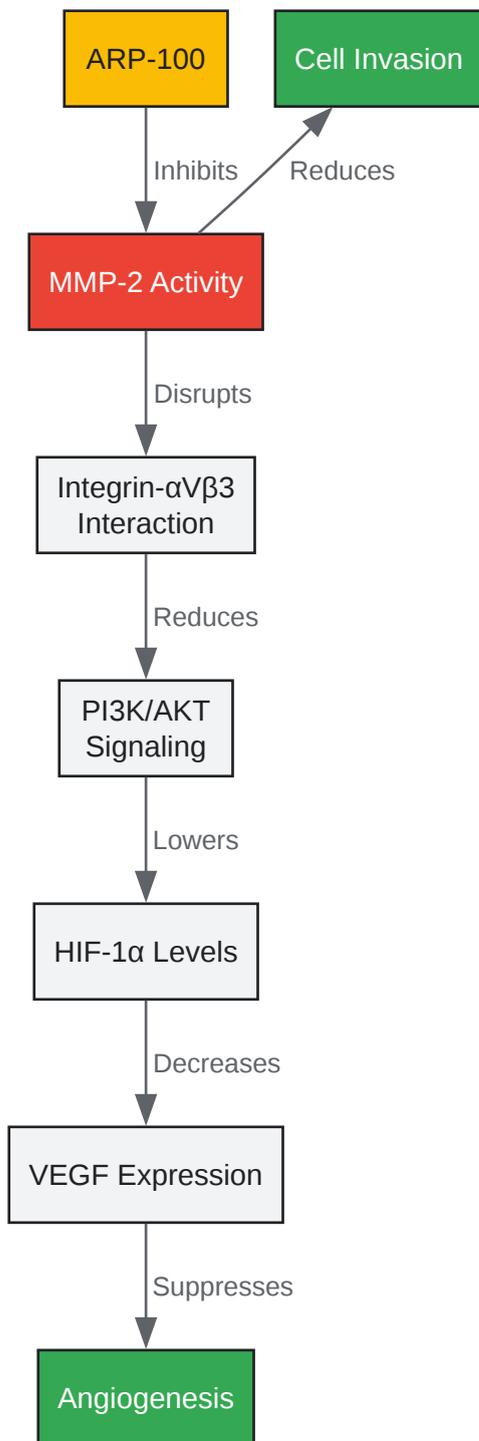
- **Purpose:** To investigate the role of MMP-2 in tumor-induced blood vessel formation [7].
- **Cell Line:** A549 lung adenocarcinoma cells [7].
- **Protocol:**
 - Culture A549 cells and treat them with **ARP-100**.
 - Analyze the downstream effects, which can include reduced expression of VEGF and decreased phosphorylation of AKT, leading to the inhibition of tube formation by endothelial cells [7].

Ex Vivo Cardiac Injury Model

- **Purpose:** To dissect the contribution of MMP-2 to myocardial injury [8].
- **Model:** Isolated rat hearts subjected to ischemia-reperfusion (stunning) injury [8].
- **Protocol:**
 - The control group undergoes aerobic perfusion.
 - The IR injury group undergoes 20 minutes of global ischemia followed by 30 minutes of reperfusion.
 - The treatment group is perfused with **ARP-100** during the IR injury to assess its protective effects. Subsequent proteomic and terminomic analyses are then performed on ventricular extracts [8].

Mechanism of Action and Signaling Pathway

ARP-100 exerts its primary effects by selectively inhibiting the MMP-2 enzyme. The diagram below illustrates the key signaling pathway elucidated through its use in research.



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The core mechanism involves **ARP-100** interacting with the S1' pocket of the MMP-2 enzyme, thereby inhibiting its proteolytic activity [1] [2]. This inhibition has two major consequences:

- **Direct Effect:** It directly reduces the ability of cells, such as cancer cells, to degrade and invade through the extracellular matrix (like Matrigel) [1].
- **Signaling Cascade:** As shown in the pathway above, MMP-2 inhibition disrupts its interaction with integrin- α V β 3. This, in turn, suppresses the downstream PI3K/AKT signaling pathway, leading to lower levels of the transcription factor HIF-1 α . Reduced HIF-1 α results in decreased expression of Vascular Endothelial Growth Factor (VEGF), a key driver of angiogenesis, ultimately curbing the formation of new blood vessels that support tumor growth [7].

Practical Preparation and Storage

- **Solubility:** **ARP-100** is readily soluble in DMSO. Stock solutions of 73 mg/mL to 100 mg/mL (approximately 200-274 mM) can be prepared [1] [2]. It is also soluble in ethanol but is generally insoluble in water [1].
- **Storage of Powder:** Desiccate at -20°C. The powder is typically stable for at least 3 years under these conditions [1] [2] [5].
- **Storage of Solutions:** For stock solutions in DMSO, store at -80°C for up to 6 months or at -20°C for 1 month. It is best to avoid repeated freeze-thaw cycles [2].
- **In Vivo Formulations:** For animal studies, formulations using excipients like 5% DMSO, 40% PEG300, 5% Tween-80, and 50% saline have been validated [1] [2].

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